

Technical Guide: Melting Point & Characterization of 4-Methyl-N-Phenylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-methyl-N-phenylbenzenesulfonamide

CAS No.: 68-34-8

Cat. No.: B1663110

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Executive Summary & Chemical Identity

4-methyl-N-phenylbenzenesulfonamide (also known as N-phenyl-p-toluenesulfonamide) is a sulfonamide derivative frequently employed as a crystalline reference standard and an intermediate in the synthesis of antifungals, dyes, and electro-optical materials.^[1]

Its melting point is a critical quality attribute (CQA), serving as the primary indicator of purity during synthesis. Deviations from the thermodynamic melting point of 102 °C indicate the presence of specific impurities such as unreacted aniline or hydrolyzed p-toluenesulfonic acid.

Chemical Data Table

Property	Value
IUPAC Name	4-methyl-N-phenylbenzenesulfonamide
Common Synonyms	N-phenyl-p-toluenesulfonamide; p-Toluenesulfonanilide; Tosylaniline
CAS Registry Number	68-34-8
Molecular Formula	C ₁₃ H ₁₃ NO ₂ S
Molecular Weight	247.31 g/mol
SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)NC2=CC=CC=C2</chem>
Appearance	White to off-white crystalline solid (needles or plates)

Physicochemical Core: The Melting Point

The melting point of **4-methyl-N-phenylbenzenesulfonamide** is distinct and sharp when pure. [\[1\]](#)

- Primary Reference Value: 102 °C (Range: 101.0 – 103.0 °C) [\[1, 2\]](#).[\[1\]](#)
- Thermodynamic Behavior: The compound exhibits a first-order endothermic phase transition. [\[1\]](#)
- Common Misidentification: Databases occasionally conflate this compound with TPPD (4-methyl-N-[4-aminophenyl]benzenesulfonamide), which melts significantly higher (>135 °C). [\[1\]](#) Ensure your target lacks the para-amino substitution on the N-phenyl ring.[\[1\]](#)

Impurity Impact Analysis

The depression of the melting point follows the freezing point depression law. Common impurities from synthesis include:

- Aniline (Starting Material): Liquid at room temperature; causes "oiling out" and significant MP depression.[\[1\]](#)

- p-Toluenesulfonyl Chloride (Starting Material): Melts at ~67 °C; causes broadening of the melting range.[1]
- p-Toluenesulfonic Acid (Hydrolysis Product): Highly hygroscopic; causes the solid to become tacky and lowers MP.[1]

Synthesis & Purification Protocol

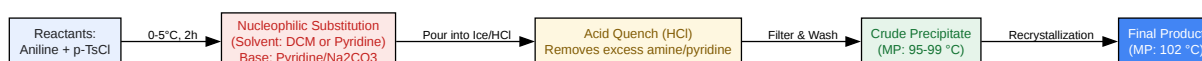
To achieve the reference melting point of 102 °C, a controlled nucleophilic substitution reaction followed by selective recrystallization is required.

Reaction Logic (The "Why")

The synthesis relies on the nucleophilic attack of the aniline nitrogen on the sulfonyl sulfur of p-toluenesulfonyl chloride (TsCl). A base (typically pyridine or sodium carbonate) is essential to neutralize the HCl byproduct, driving the equilibrium forward and preventing the protonation of the aniline nucleophile.

Synthesis Workflow Diagram

The following diagram outlines the critical path from raw materials to the isolated crude solid.



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Figure 1: Synthetic pathway for N-phenyl-p-toluenesulfonamide.

Validated Purification Protocol (Recrystallization)

Achieving the 102 °C melting point often requires recrystallization to remove the "homologue" impurities.

Solvent System: Ethanol (95%) or Ethanol/Water (9:1).[1]

Step-by-Step Procedure:

- Dissolution: Place the crude solid in a flask. Add minimum boiling Ethanol (approx. 5-7 mL per gram of solid).[\[1\]](#)
- Reflux: Heat to reflux until the solid completely dissolves. If insoluble particles remain (inorganic salts), filter while hot.
- Nucleation: Remove from heat. Allow the solution to cool slowly to room temperature. Do not shock cool in ice immediately, as this traps impurities.
- Crystallization: Once crystals form at room temperature, cool the flask to 0-4 °C to maximize yield.
- Isolation: Filter the white needles/plates. Wash with cold (0 °C) ethanol.[\[1\]](#)
- Drying: Dry in a vacuum oven at 40-50 °C for 4 hours. Note: Solvent inclusion can artificially lower the MP.

Analytical Validation

Trust but verify. A melting point apparatus is the first line of defense, but spectroscopic confirmation is required for rigorous E-E-A-T standards.

Differential Scanning Calorimetry (DSC)

For high-precision applications, DSC is superior to capillary melting point methods.[\[1\]](#)

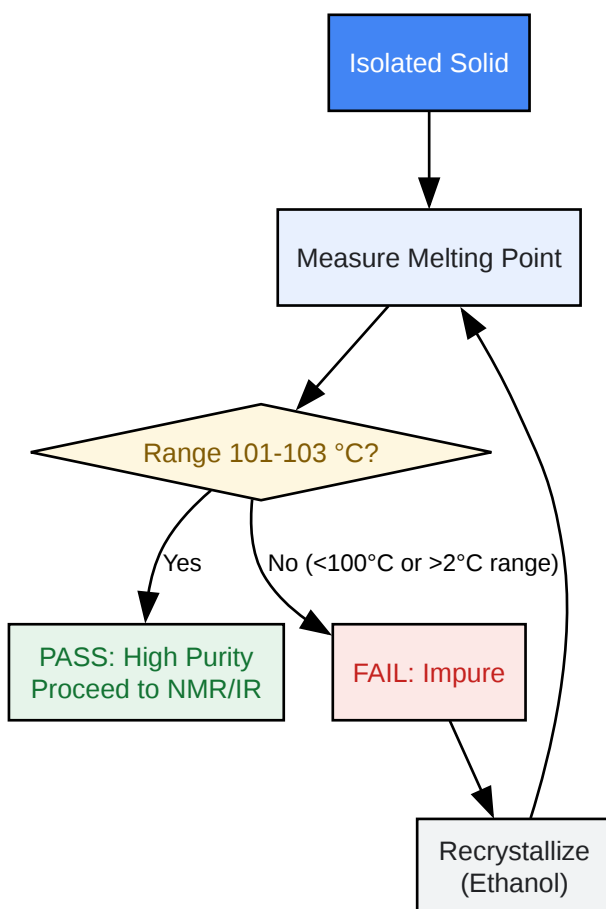
- Expected Thermogram: A sharp endothermic peak with an onset temperature of 102 °C.
- Interpretation: A broad peak or a "pre-melt" shoulder indicates polymorphic impurities or solvent entrapment.

Spectroscopic Fingerprint

Technique	Key Diagnostic Signals	Interpretation
FT-IR	3200-3300 cm ⁻¹ (Sharp)	N-H Stretch (Sulfonamide)
1330-1350 cm ⁻¹ (Strong)	Asymmetric SO ₂ Stretch	
1150-1170 cm ⁻¹ (Strong)	Symmetric SO ₂ Stretch	
1H NMR	δ 2.3-2.4 ppm (Singlet, 3H)	Methyl group on Tolyl ring
(DMSO-d ₆)	δ 10.0-10.3 ppm (Broad, 1H)	Sulfonamide N-H proton
δ 7.0-7.8 ppm (Multiplet, 9H)	Aromatic protons (Tolyl + Phenyl)	

Analytical Logic Flow

Use this decision tree to validate your sample.



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Figure 2: Quality control decision tree for sample validation.

References

- National Institute of Standards and Technology (NIST). (n.d.).^[1] Mass Spectrum and IR Data for Sulfonamide Derivatives. NIST Chemistry WebBook.^{[1][2]} Retrieved from [\[Link\]](#)^[1]
- PubChem. (2025).^[1] **4-methyl-N-phenylbenzenesulfonamide** (CID 2456).^[1] National Library of Medicine. Retrieved from [\[Link\]](#)^[1]

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Sources

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